

proper handling and storage of GNE-781 compound

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Compound of Interest

Compound Name: GNE-781

Cat. No.: B607696

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Technical Support Center: GNE-781

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the proper handling and storage of the **GNE-781** compound.

Frequently Asked Questions (FAQs)

1. What is the recommended storage condition for **GNE-781**?

GNE-781 should be stored at -20°C for long-term use.[1][2][3] Under these conditions, the solid compound is stable for at least four years.[1] For stock solutions in DMSO, it is recommended to store them at -80°C for up to two years or at -20°C for up to one year, preferably under a nitrogen atmosphere.[2] Aliquoting stock solutions is advised to prevent repeated freeze-thaw cycles.[4]

2. How do I dissolve **GNE-781**?

GNE-781 is soluble in several organic solvents, including DMSO, acetonitrile, and ethanol.[1][5] For in vitro experiments, DMSO is a common solvent. It can be dissolved in DMSO at concentrations up to 125 mg/mL.[4] Using fresh, moisture-free DMSO is crucial, as its hygroscopic nature can negatively impact solubility.[2][4] Sonication can aid in dissolution.[5]

3. What is the stability of **GNE-781** in solution?

Stock solutions of **GNE-781** in DMSO are stable for up to two years when stored at -80°C and for one year at -20°C.^[2] It is recommended to use freshly prepared solutions for experiments whenever possible.

4. Can **GNE-781** be used for in vivo studies?

Yes, **GNE-781** is orally active and has been used in animal models.^{[2][5][6]} For oral administration, a common formulation involves dissolving the compound in a vehicle such as 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.^[2] Another suggested vehicle is a mixture of DMSO and corn oil.^[4]

5. What is the mechanism of action of **GNE-781**?

GNE-781 is a highly potent and selective inhibitor of the bromodomains of CREB-binding protein (CBP) and p300.^{[1][6][7][8]} It exhibits high selectivity for CBP/p300 over other bromodomain-containing proteins like BRD4.^{[1][2][7]} This inhibition can modulate the expression of genes like MYC and affect cellular processes such as T cell differentiation.^{[1][2][7]}

Data Presentation

GNE-781 Properties

Property	Value	Source
Molecular Formula	C ₂₇ H ₃₃ F ₂ N ₇ O ₂	^[1]
Molecular Weight	525.6 g/mol	^[1]
CAS Number	1936422-33-1	^[1]
Purity	≥98%	^[1]

Solubility Data

Solvent	Concentration	Notes	Source
DMSO	100 mg/mL (190.26 mM)	Ultrasonic recommended. Hygroscopic DMSO can affect solubility.	[2] [9]
DMSO	125 mg/mL (237.82 mM)	Use fresh DMSO.	[4]
DMSO	95 mg/mL (180.75 mM)	Sonication is recommended.	[5]
Acetonitrile	Soluble	-	[1]
Ethanol	95 mg/mL (180.75 mM)	Sonication is recommended.	[5]

Storage and Stability

Form	Storage Temperature	Stability	Source
Solid	-20°C	≥ 4 years	[1]
Stock Solution (in DMSO)	-80°C	2 years (under nitrogen)	[2]
Stock Solution (in DMSO)	-20°C	1 year (under nitrogen)	[2]
Stock Solution (in solvent)	-80°C	1 year	[4]
Stock Solution (in solvent)	-20°C	1 month	[4]

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

- **Weighing:** Accurately weigh the required amount of **GNE-781** powder. For 1 mL of a 10 mM solution, you will need 5.256 mg of **GNE-781** (Molecular Weight: 525.6 g/mol).
- **Dissolution:** Add the appropriate volume of fresh, anhydrous DMSO to the **GNE-781** powder.
- **Mixing:** Gently vortex or sonicate the solution until the compound is completely dissolved. Ensure the final concentration is 10 mM.
- **Storage:** Aliquot the stock solution into smaller volumes in tightly sealed vials and store at -80°C for long-term use.

Preparation of Working Solution for In Vivo Studies (Oral Gavage)

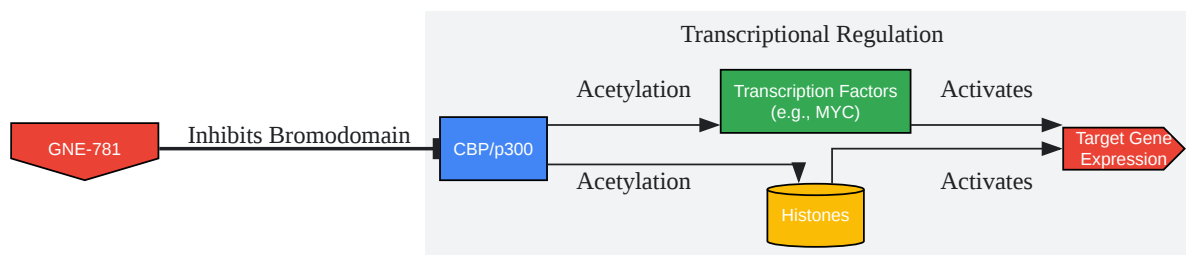
This protocol is adapted from a formulation yielding a clear solution of ≥ 1.67 mg/mL.^[2]

- **Prepare a concentrated DMSO stock:** Prepare a stock solution of **GNE-781** in DMSO (e.g., 16.7 mg/mL).
- **Vehicle Preparation:** In a sterile tube, combine the following in the specified order, mixing well after each addition:
 - 100 μ L of the **GNE-781** DMSO stock solution (16.7 mg/mL)
 - 400 μ L of PEG300
 - 50 μ L of Tween-80
 - 450 μ L of Saline
- **Final Concentration:** This will result in a 1 mL working solution with a **GNE-781** concentration of 1.67 mg/mL in a vehicle of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline. The solution should be used immediately.

Troubleshooting Guide

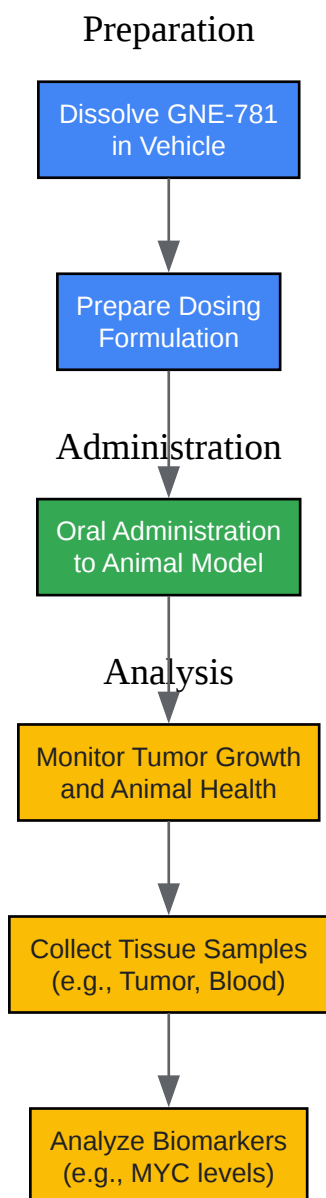
Issue	Possible Cause	Recommendation
Precipitation in stock solution upon storage	Solvent has absorbed moisture.	Use fresh, anhydrous DMSO. Ensure vials are tightly sealed.
Inconsistent results in cell-based assays	- Degradation of GNE-781 due to improper storage. - Inaccurate concentration of the working solution.	- Aliquot stock solutions to avoid freeze-thaw cycles. - Prepare fresh working solutions from a properly stored stock for each experiment. - Verify the final DMSO concentration in the cell culture medium is consistent and non-toxic to the cells (typically $\leq 0.1\%$). [4]
Compound precipitation in aqueous buffer	Low aqueous solubility of GNE-781.	- Increase the percentage of co-solvents like DMSO or use a surfactant. - Ensure the final concentration of the compound in the aqueous buffer is below its solubility limit.
Low bioavailability in in vivo studies	Poor formulation or improper administration.	- Use a well-established vehicle for oral administration, such as the one described in the experimental protocols. - Ensure proper oral gavage technique to deliver the full dose.

Visualizations



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Caption: **GNE-781** inhibits CBP/p300, preventing histone and transcription factor acetylation.



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Caption: Workflow for in vivo studies using **GNE-781**.

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